

synonyms and alternative names for ethyl hydrogen sulfate

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Compound of Interest

Compound Name: ethyl hydrogen sulfate

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An In-depth Technical Guide to **Ethyl Hydrogen Sulfate**: Nomenclature, Synthesis, and Analysis

For researchers, scientists, and drug development professionals, a thorough understanding of key chemical compounds is paramount. This guide provides a comprehensive overview of **ethyl hydrogen sulfate**, covering its various names, synthesis protocols, analytical methodologies, and its role as a biomarker for ethanol consumption.

Synonyms and Alternative Names

Ethyl hydrogen sulfate is known by a variety of names in scientific literature and chemical databases. A clear understanding of this nomenclature is crucial for effective database searching and unambiguous communication in research.

Type of Name	Name	Source
Preferred IUPAC Name	Ethyl hydrogen sulfate	[1][2]
Common Name	Ethyl sulfate	[1][2][3][4][5][6][7][8][9][10][11][12][13][14][15][16][17][18][19][20][21][22][23]
Systematic Name	Sulfuric acid monoethyl ester	[3][6][7][8][10]
Alternative Name	Sulfovinic acid	[1][3][4][6][7][9][10]
Alternative Name	Ethyl bisulfate	[1][7][8]
Alternative Name	Ethoxysulfonic acid	[1][3][7][8]
Alternative Name	Ethylsulfuric acid	[4][7][12]
Alternative Name	Monoethyl sulfate	[3][4][7][9]
Alternative Spelling	Ethyl sulphate	[1][4][6][7][8][9][10][11][13]
Alternative Spelling	Ethyl hydrogen sulphate	[4][6][7][8][10]
CAS Registry Number	540-82-9	[1][2][3][5][6][7][8][9][10][11][16]
EINECS Number	208-758-6	[3][6][9][10]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **ethyl hydrogen sulfate** are essential for reproducible research.

Synthesis of Ethyl Hydrogen Sulfate from Ethanol and Sulfuric Acid

This laboratory-scale synthesis involves the direct esterification of ethanol with sulfuric acid.[1]

Materials:

- Ethanol (absolute)

- Concentrated Sulfuric Acid (96%)
- Ice-water bath
- Round-bottom flask with reflux condenser
- Dropping funnel
- Heating mantle

Procedure:

- Place 100 ml of absolute ethanol in a 500 ml round-bottom flask, cooled in an ice-water bath.
- Slowly add 100 ml (180g) of concentrated sulfuric acid in small portions through a dropping funnel, with constant stirring or swirling. The reaction is highly exothermic and the temperature should be carefully controlled.^[1]
- After the addition is complete, heat the mixture to 120°C and maintain this temperature for 1 hour.^[3]
- The resulting product is a mixture containing **ethyl hydrogen sulfate**, water, and unreacted starting materials.^[4] Further purification may be required depending on the intended application.

Caution: This reaction is highly exothermic.^[1] The temperature must be kept below 140°C to prevent the formation of diethyl ether. Above 170°C, decomposition to ethylene and sulfuric acid occurs.^{[1][2]}

Synthesis of Ethyl Hydrogen Sulfate from Ethanol and Sulfur Trioxide

This method offers an alternative route that avoids the formation of water as a byproduct.^[4]

Materials:

- Absolute ethanol

- Sulfur trioxide
- Sodium sulfate (catalyst)
- Three-necked flask with stirrer
- Ice-water bath

Procedure:

- In a three-necked flask equipped with a stirrer and placed in an ice-water bath, add 100g of absolute ethanol and 20g of sodium sulfate.
- Begin stirring and slowly add 174g of sulfur trioxide to the reaction mixture.
- Control the reaction temperature to approximately 50°C.
- After the addition of sulfur trioxide is complete, maintain the temperature at 50°C for 30 minutes to ensure the reaction goes to completion.

Quantitative Analysis of Ethyl Sulfate in Urine by LC-MS/MS

Ethyl sulfate is a direct biomarker of recent alcohol consumption.^{[5][6][12]} Its detection in urine can indicate recent drinking.^{[5][6][12]}

Sample Preparation:

- Urine samples are centrifuged to remove particulate matter.
- An internal standard, such as pentadeuterated ethyl sulfate (D5-EtS), is added to the urine sample.^[11]
- The sample is then directly injected into the LC-MS/MS system.^[11]

Instrumentation and Conditions:

- **Chromatography:** Liquid chromatography is performed using a C18 column with a gradient elution of methanol and 0.1% formic acid.[\[17\]](#)
- **Mass Spectrometry:** Detection is carried out using a tandem mass spectrometer with electrospray ionization (ESI) in negative ion mode.[\[11\]](#)[\[12\]](#)
- **Monitoring:** The precursor ion for ethyl sulfate is m/z 125, with product ions at m/z 97 ($[\text{HSO}_4]^-$) and m/z 80 ($[\text{SO}_3]^-$).[\[11\]](#)

Quantitative Data from Biomarker Studies:

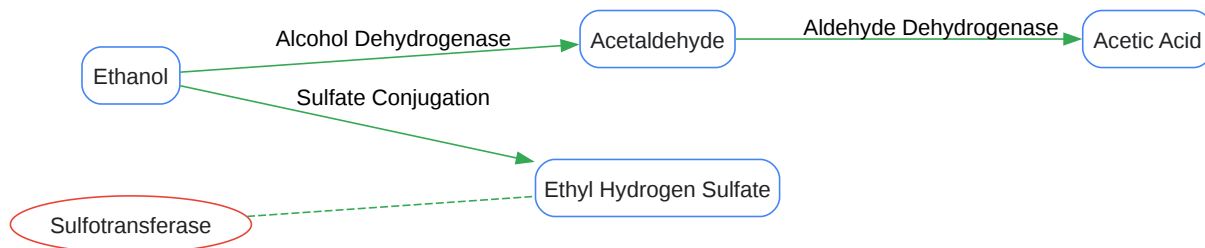
Parameter	Value	Study Details	Source
Detection Window in Urine	Up to 36 hours after ethanol intake.	Healthy volunteers after a single ethanol dose.	[6] [11]
Time to Peak Concentration (Median)	2.1 hours after the beginning of the experiment.	Standardized to a creatinine of 100 mg/dl.	[6]
Excretion Percentage	Approximately 0.022% of ingested ethanol.	Data from one volunteer.	[6]
Urine Concentration Range (Clinical Samples)	0.05 - 264 mg/L	354 consecutive clinical urine samples.	[5]
Limit of Quantification (LOQ) in Whole Blood	0.019 mg/L (0.15 μM)	UHPLC-MS-MS method.	[17]

Signaling Pathways and Logical Relationships

Diagrams generated using Graphviz illustrate key processes involving **ethyl hydrogen sulfate**.

Metabolic Pathway of Ethanol to Ethyl Sulfate

Ethanol is primarily metabolized in the liver through oxidation. A minor fraction undergoes a phase II conjugation reaction with sulfate to form ethyl sulfate.[\[5\]](#)[\[19\]](#)

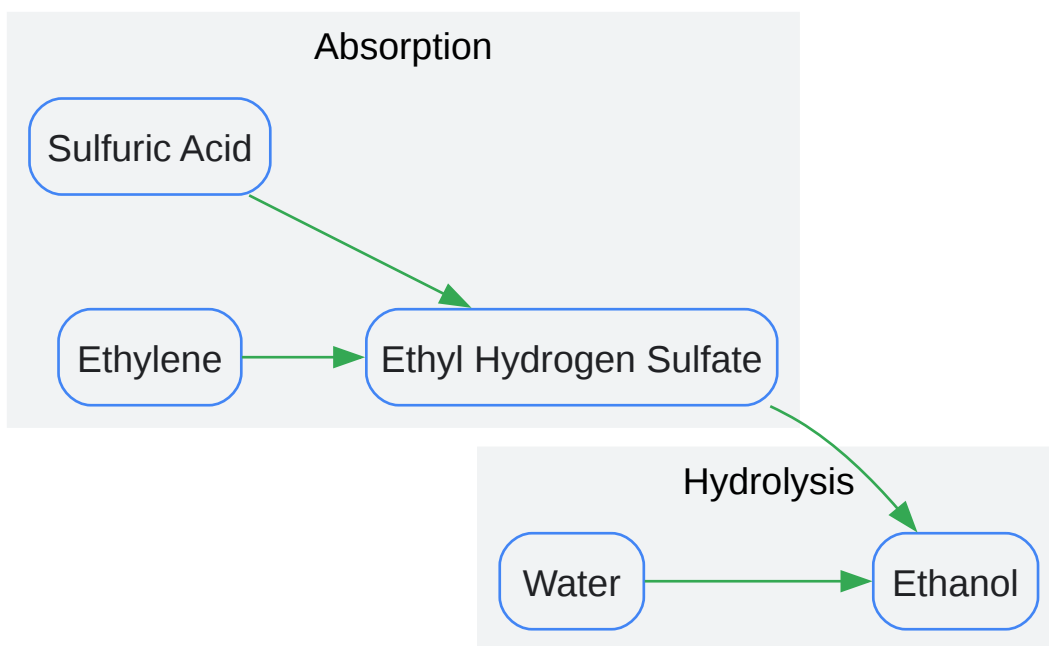


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*Caption: Metabolic fate of ethanol, highlighting the minor pathway to **ethyl hydrogen sulfate**.*

Industrial Synthesis of Ethanol from Ethylene

Ethyl hydrogen sulfate is a key intermediate in the indirect hydration process for ethanol production.^{[1][2][8]}



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*Caption: Two-stage industrial synthesis of ethanol from ethylene via **ethyl hydrogen sulfate**.*

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